(S)-3-Hydroxy-3-phenylpropionic acid chemical structure

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Compound of Interest	
Compound Name:	*(S)-3-Hydroxy-3-phenylpropionic acid*
CAS No.:	*36567-72-3*
Cat. No.:	*B3132310*

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(S)-3-Hydroxy-3-phenylpropionic Acid: Structural Characterization & Synthetic Utility

Part 1: Executive Technical Profile

(S)-3-Hydroxy-3-phenylpropionic acid acts as a critical chiral synthon in the asymmetric synthesis of serotonin reuptake inhibitors (SSRIs), specifically targeting the 3-phenylpropylamine pharmacophore found in Dapoxetine and Fluoxetine. Its value lies in the benzylic stereocenter, which dictates the binding affinity of the final pharmaceutical agent against the serotonin transporter (SERT).

This guide delineates the structural identification, asymmetric synthesis, and downstream application of this scaffold, prioritizing high-enantiopurity protocols.

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Property	Technical Specification
IUPAC Name	(3S)-3-Hydroxy-3-phenylpropanoic acid
CAS Number	36567-72-3 (Specific S-isomer)
Molecular Formula	$C_9H_{10}O_3$
Molecular Weight	166.17 g/mol
Chiral Center	C3 (Benzylic position)
Stereochemistry	(S)-Configuration
Optical Rotation	(, MeOH) [Derived from (R)-enantiomer data]
Appearance	White to off-white crystalline solid
Melting Point	118–120 °C

Part 2: Structural Characterization & Identification

Reliable identification requires a multi-modal approach. The following spectral data serves as a self-validating standard for confirming identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The benzylic proton is the diagnostic handle. In the S-enantiomer, the spatial environment creates a distinct coupling pattern.

- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 7.25–7.40 (m, 5H): Phenyl ring protons (Aromatic region).
  - δ 5.15 (dd, J = 9.2, 3.5 Hz, 1H): Benzylic proton (CH-OH). The doublet-of-doublets arises from coupling with the diastereotopic methylene protons.
  - δ 2.65–2.85 (m, 2H): Methylene protons (

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-CH_2). These appear as a complex multiplet due to their diastereotopic nature adjacent to the chiral center.

- δ 6.50 (br s, 2H): Hydroxyl and Carboxyl protons (Exchangeable with D_2O).

- ^{13}C NMR (100 MHz, $CDCl_3$):
  - δ 176.5: Carbonyl carbon (COOH).
  - δ 142.8: Ipso-aromatic carbon.
  - δ 128.6, 127.9, 125.6: Aromatic CH carbons.
  - δ 70.1: Benzylic chiral carbon (C-OH).
  - δ 43.2: Methylene carbon (

    -C).

Infrared Spectroscopy (FT-IR)

- 3400–3200 cm^{-1}: Broad O-H stretch (Hydrogen bonded).
- 1705 cm^{-1}: Strong C=O stretch (Carboxylic acid dimer).
- 1050 cm^{-1}: C-O stretch (Secondary alcohol).

Part 3: Asymmetric Synthesis Protocols

To achieve high enantiomeric excess (ee > 98%), two primary routes are recommended: Biocatalytic Kinetic Resolution (Green Chemistry) and Noyori Asymmetric Hydrogenation (Scalable Chemical Synthesis).

Route A: Noyori Asymmetric Hydrogenation (Preferred for Scale)

This method utilizes a Ruthenium-BINAP catalyst to reduce

-keto esters directly to the chiral alcohol.

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- Precursor: Ethyl benzoylacetate (Ethyl 3-oxo-3-phenylpropionate).
- Catalyst: $RuCl_2$[(S)-BINAP] (Note: The S-BINAP ligand typically induces the S-alcohol configuration in this substrate class, but ligand/product correlation should always be experimentally verified).
- Conditions: H_2 (4–10 atm), MeOH, 60°C.

Protocol:

- Catalyst Prep: Charge a high-pressure reactor with Ethyl benzoylacetate (1.0 eq) and $RuCl_2$[(S)-BINAP] (0.05 mol%).
- Hydrogenation: Pressurize with H_2 to 10 atm. Stir at 60°C for 12 hours.
- Hydrolysis: Concentrate the resulting ester. Treat with 1M LiOH in THF/H_2O (1:1) at 0°C to hydrolyze the ester to the free acid without racemization.
- Workup: Acidify to pH 2 with 1M HCl, extract with EtOAc, and recrystallize from Hexane/EtOAc.

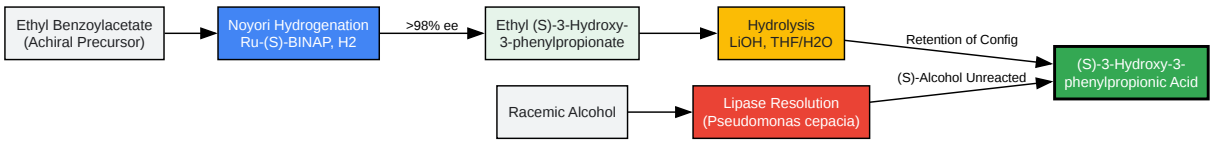
Route B: Enzymatic Kinetic Resolution

Best for mild conditions and high optical purity at smaller scales.

- Enzyme:Pseudomonas cepacia Lipase (PSL) or Candida antarctica Lipase B (CAL-B).
- Substrate: Racemic Ethyl 3-hydroxy-3-phenylpropionate.
- Acyl Donor: Vinyl acetate.

Mechanism: The lipase selectively acetylates the (R)-enantiomer, leaving the (S)-alcohol unreacted. Separation: The (S)-alcohol is separated from the (R)-acetate via column chromatography or extraction due to polarity differences.

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Figure 1: Comparative synthetic pathways for **(S)-3-Hydroxy-3-phenylpropionic acid** via Asymmetric Hydrogenation and Enzymatic Resolution.

Part 4: Pharmaceutical Application (Dapoxetine Synthesis)

(S)-3-Hydroxy-3-phenylpropionic acid is a direct stereochemical progenitor to Dapoxetine ((S)-N,N-dimethyl-3-(naphthalen-1-yloxy)-1-phenylpropan-1-amine). The transformation requires converting the carboxylic acid to an amine while preserving the benzylic stereocenter.

Strategic Workflow:

- Reduction: The carboxylic acid is reduced to the 1,3-diol (using BH_3·THF).
- Selective Activation: The primary alcohol is selectively activated (Tosylation) and displaced by the naphthol ether.
- Stereocenter Inversion (Mitsunobu) or Retention:
  - Direct Route: To reach the S-amine of Dapoxetine from an S-alcohol, one often employs a double-inversion strategy or starts with the R-alcohol if using a single inversion (Mitsunobu with hydrazoic acid).
  - Alternative: The acid can be converted to the amide, then reduced.

Note on Stereochemistry: Dapoxetine has the (S)-configuration.[1][2][3][4][5][6][7] If starting from **(S)-3-hydroxy-3-phenylpropionic acid**, the benzylic C-O bond must eventually be converted to a C-N bond.

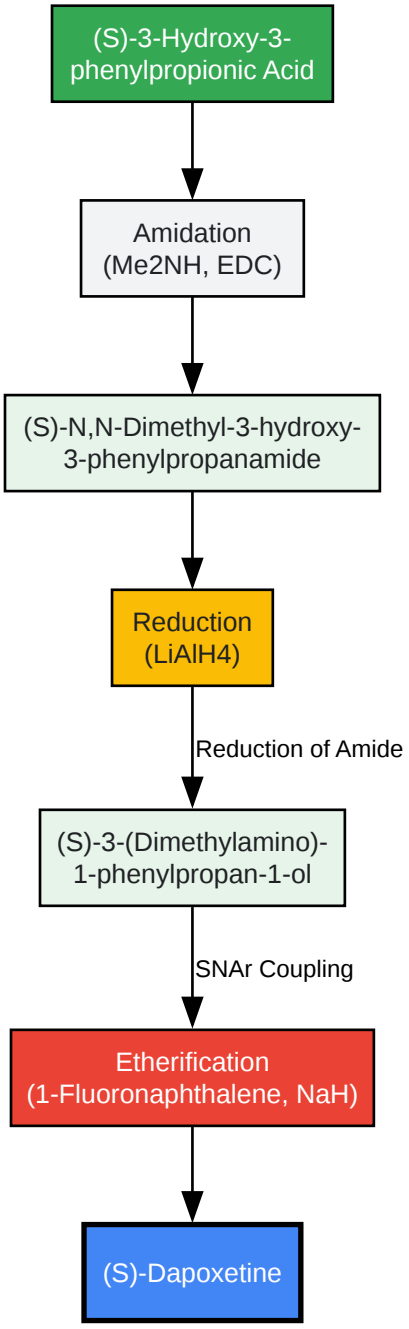
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- Retention Strategy: Convert OH to Leaving Group -> Displacement with Amine (Inversion) = (R)-Product.
- Inversion Strategy (Mitsunobu): (S)-OH -> (R)-N3 -> (R)-NH2.
- Correct Precursor Logic: To get (S)-Dapoxetine via direct displacement (Inversion), one would theoretically need the (R)-hydroxy precursor. However, the (S)-hydroxy acid is often used to synthesize (S)-Fluoxetine analogs or is used via retention pathways (e.g., Ritter reaction or neighboring group participation).

Validated Pathway for (S)-Dapoxetine using (S)-Acid: The most robust route from the (S)-acid involves Curtius Rearrangement or similar degradative pathways if the carbon count changes, but for the C9 backbone, the standard route is:

- (S)-Acid → (S)-Ester.
- (S)-Ester → (S)-Amide (Dimethylamine).
- (S)-Amide → (S)-Amine (Reduction with LAH). Stereocenter is preserved.
- (S)-Amine → Coupling with 1-Fluoronaphthalene (SNAr).

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Figure 2: Chemo-enzymatic flow for the conversion of the hydroxy-acid scaffold to Dapoxetine.

Part 5: Quality Control & Validation

Trustworthiness in chiral synthesis depends on rigorous determination of Enantiomeric Excess (ee).

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HPLC Method for Enantiomeric Purity:

- Column: Chiralcel OD-H or AD-H (Daicel).
- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% TFA.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Retention Times (Approximate):
  - (R)-Enantiomer: ~12 min.
  - (S)-Enantiomer: ~15 min.
  - Note: Elution order must be confirmed with a racemic standard.

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